

Application Note: Structural Confirmation of Afatinib Impurities by NMR Spectroscopy

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Compound of Interest

Compound Name: Afatinib Impurity

Cat. No.: B12519229

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Introduction

Afatinib is a potent, irreversible tyrosine kinase inhibitor that targets the ErbB family of receptors, including EGFR (ErbB1), HER2 (ErbB2), and ErbB4.[1] It is used in the treatment of metastatic non-small cell lung cancer (NSCLC).[2] The control of impurities in the afatinib drug substance and product is a critical aspect of ensuring its quality, safety, and efficacy. Impurities can arise from the manufacturing process (process-related impurities) or from the degradation of the drug substance over time (degradation products).[1]

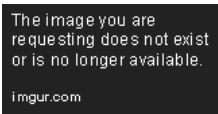
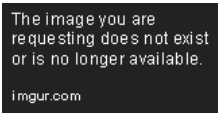
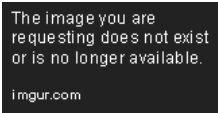
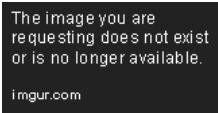
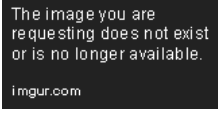
Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the unequivocal identification and structural elucidation of these impurities.[3] Its non-destructive nature and the direct proportionality between signal intensity and the number of nuclei make it an ideal tool for both qualitative and quantitative analysis of impurities, often without the need for isolated reference standards of each impurity.[4][5] This application note provides a detailed overview and protocols for the use of NMR spectroscopy in the structural confirmation of known afatinib impurities.

Afatinib's Mechanism of Action:

Afatinib irreversibly binds to the kinase domains of EGFR, HER2, and HER4, inhibiting tyrosine kinase autophosphorylation.^[6] This blockade of the ErbB signaling pathway disrupts downstream processes such as cell proliferation, survival, and angiogenesis, ultimately leading to an anti-tumor effect.^[1]

Data Presentation: Known Afatinib Impurities

The following table summarizes some of the known process-related and degradation impurities of afatinib, along with their structures and key identifying NMR signals.

Impurity Name	Type	Structure	Key ¹ H NMR Signals (DMSO-d ₆ , δ ppm)	Key ¹³ C NMR Signals (DMSO-d ₆ , δ ppm)
Afatinib	API	 The image you are requesting does not exist or is no longer available. imgur.com	9.77 (s, 1H, NH), 8.81 (s, 1H, C16-H), 8.52 (s, 1H, C19-H), 8.13 (dd, 1H, C3-H), 2.83 (s, 6H, N(CH ₃) ₂)	162.34 (C=O), 156.99, 155.02, 153.60, 153.47, 151.80, 147.41, 42.11 (N(CH ₃) ₂)
Acetamide Impurity	Process-related	 The image you are requesting does not exist or is no longer available. imgur.com	9.77 (s, 1H, NH), 9.33 (s, 1H, C14-H), 8.81 (s, 1H, C16-H), 8.52 (s, 1H, C19-H), 2.11 (s, 3H, COCH ₃)	168.64 (C=O), 153.73, 153.1, 151.46, 148.61, 24.03 (COCH ₃)
Afatinib N-Oxide	Degradation	 The image you are requesting does not exist or is no longer available. imgur.com	Signals corresponding to the afatinib core with shifts in the dimethylamino group protons.	Signals corresponding to the afatinib core with shifts in the dimethylamino group carbons.
Hydroxy Impurity	Degradation	 The image you are requesting does not exist or is no longer available. imgur.com	Absence of the tetrahydrofuran signals and appearance of a phenolic OH signal.	Absence of the tetrahydrofuran signals and shifts in the aromatic carbons of the quinazoline ring.
Degradation Impurity (DP2)	Degradation	 The image you are requesting does not exist or is no longer available. imgur.com	9.88 (s, 1H), 8.53 (s, 1H), 8.38 (s, 1H), 8.18 (dd, 1H)	Not available in search results.

Experimental Protocols

Sample Preparation for NMR Analysis

Accurate and reproducible NMR data begins with proper sample preparation.

Materials:

- Afatinib sample containing impurities
- Deuterated dimethyl sulfoxide (DMSO-d₆)
- NMR tubes (5 mm)
- Internal standard (e.g., maleic acid, 1,4-dioxane) for quantitative analysis (qNMR)
- Vortex mixer
- Pipettes

Protocol:

- Accurately weigh 5-10 mg of the afatinib sample into a clean, dry vial.
- For quantitative analysis, accurately weigh a suitable amount of the internal standard and add it to the vial.
- Add 0.6-0.7 mL of DMSO-d₆ to the vial.
- Gently vortex the vial until the sample is completely dissolved.
- Transfer the solution to a 5 mm NMR tube.
- Ensure the solution in the NMR tube is free of any particulate matter.

NMR Data Acquisition

The following are recommended starting parameters for NMR data acquisition on a 400 MHz or higher field spectrometer. These parameters may need to be optimized for specific instruments

and samples.

¹H NMR Spectroscopy:

- Pulse Program: A standard 90° pulse sequence.
- Spectral Width: 16 ppm
- Acquisition Time: 4 seconds
- Relaxation Delay: 5 seconds (for quantitative analysis, this should be at least 5 times the longest T₁ of the signals of interest)
- Number of Scans: 16-64 (depending on sample concentration)
- Temperature: 298 K

¹³C NMR Spectroscopy:

- Pulse Program: A standard proton-decoupled pulse sequence (e.g., zgpg30).
- Spectral Width: 240 ppm
- Acquisition Time: 1-2 seconds
- Relaxation Delay: 2-5 seconds
- Number of Scans: 1024 or more (due to the low natural abundance of ¹³C)
- Temperature: 298 K

2D NMR Spectroscopy (COSY, HSQC, HMBC):

- Use standard pulse programs provided by the spectrometer manufacturer.
- Optimize spectral widths and the number of increments to achieve the desired resolution.

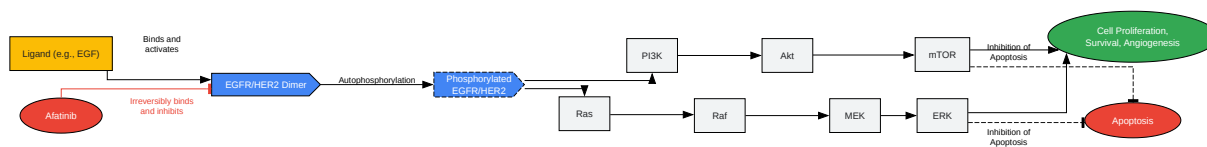
NMR Data Processing

- Apply a Fourier transform to the acquired Free Induction Decay (FID).
- Phase the resulting spectrum manually or automatically.
- Perform baseline correction.
- Calibrate the chemical shift scale using the residual solvent peak (DMSO-d₆ at δ 2.50 ppm for ¹H and δ 39.52 ppm for ¹³C).
- Integrate the signals of interest for quantitative analysis.

Mandatory Visualizations

Afatinib Signaling Pathway

The following diagram illustrates the signaling pathway inhibited by afatinib.

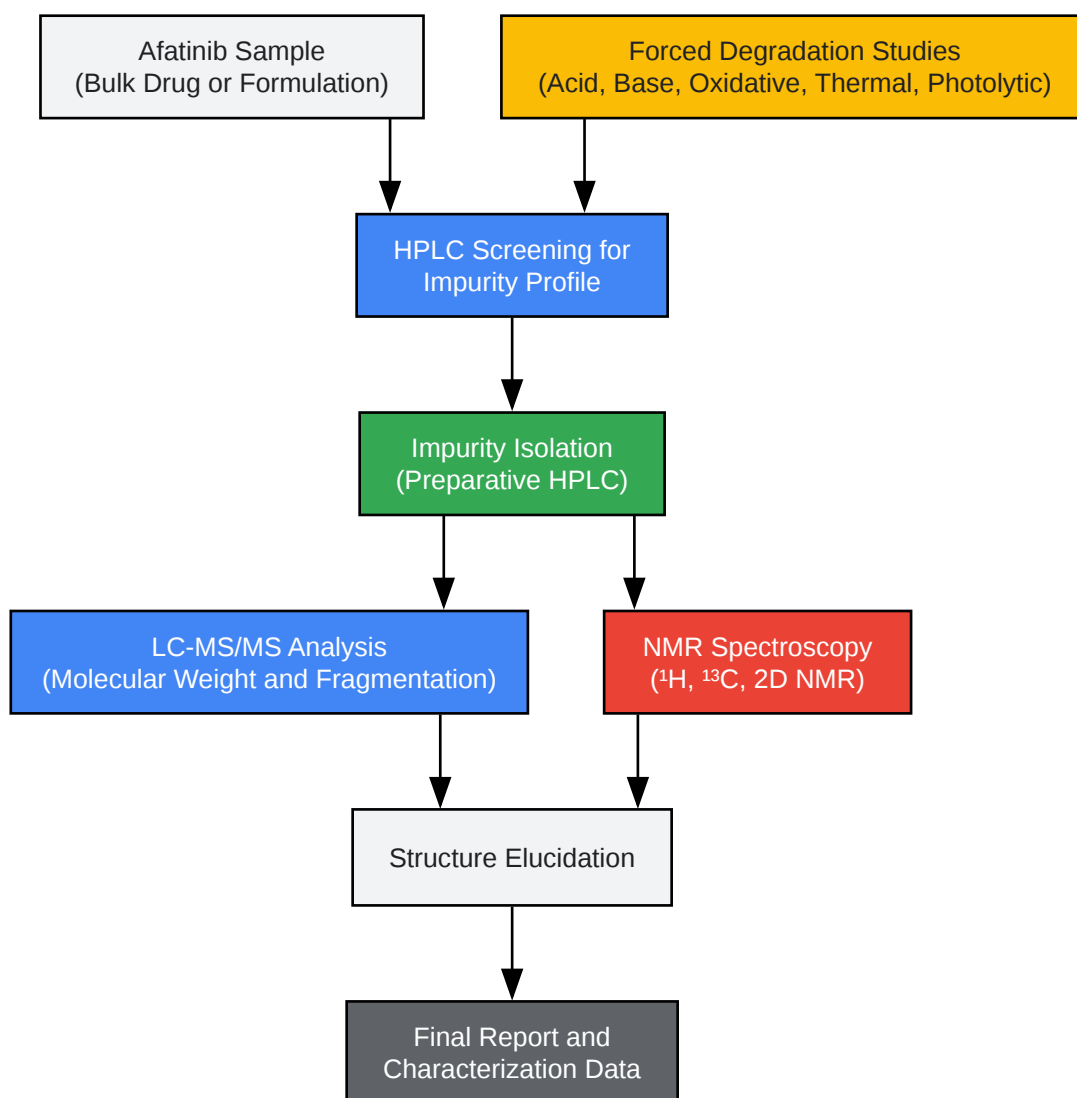


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Caption: Afatinib's inhibition of the EGFR/HER2 signaling pathway.

Experimental Workflow for Impurity Analysis

The following diagram outlines the workflow for the isolation and structural elucidation of afatinib impurities.



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Caption: Workflow for **afatinib impurity** analysis.

Conclusion

NMR spectroscopy is an indispensable tool for the structural confirmation and quantification of impurities in afatinib. The detailed protocols and data presented in this application note provide a framework for researchers, scientists, and drug development professionals to effectively utilize NMR for ensuring the quality and safety of afatinib. The combination of 1D and 2D NMR techniques allows for the unambiguous identification of process-related and degradation impurities, which is a critical component of regulatory submissions and quality control in the pharmaceutical industry.

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